Comparative Structural Analysis of 2'-O-Methyladenosine-5'-Triphosphate via NMR Spectroscopy

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Compound of Interest

Compound Name:	*2'-O-methyladenosine-5'-triphosphate*
Cat. No.:	*B12436219*

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Executive Summary

The structural integrity and conformational preference of nucleotide analogs are critical determinants of their efficacy in mRNA therapeutics and enzymatic assays. **2'-O-methyladenosine-5'-triphosphate** (2'-O-Me-ATP) is a pivotal reagent, particularly for synthesizing Cap-1 structures in mRNA vaccines to evade innate immune detection (e.g., RIG-I sensing).

This guide provides an in-depth NMR spectroscopy analysis of 2'-O-Me-ATP, comparing it against its unmodified counterpart (ATP) and deoxy-variant (dATP). We demonstrate that the 2'-O-methyl modification does not merely add mass; it fundamentally alters the ribose sugar pucker equilibrium, locking the nucleotide into a C3'-endo (North) conformation. This structural rigidification is the primary driver for its enhanced nuclease resistance and specific polymerase recognition.

Comparative Analysis: 2'-O-Me-ATP vs. Alternatives

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In solution, ribose sugars exist in dynamic equilibrium between C2'-endo (South) and C3'-endo (North) puckers. NMR is the only technique capable of quantifying this equilibrium in solution state.

Table 1: Structural & NMR Parameter Comparison

Feature	2'-O-Me-ATP **(Target)**	ATP **(Native RNA)**	dATP **(DNA)**
Primary Application	mRNA Capping (Cap-1), Nuclease Resistance	RNA Transcription, Energy Transfer	DNA Replication
Dominant Sugar Pucker	C3'-endo (North)	Equilibrium (Mixed)	C2'-endo (South)
Helix Preference	A-form RNA mimic	A-form (flexible)	B-form DNA
Coupling	< 2.0 Hz	~ 4.0 - 6.0 Hz	> 8.0 Hz
H2' Chemical Shift	Downfield shift (due to O-Me)	Baseline	Upfield (H2' / H2'')
Nuclease Stability	High	Low	Moderate

Mechanistic Insight: The "Steric Lock"

The 2'-O-methyl group introduces steric bulk and electronegativity that disfavors the C2'-endo conformation.

- ATP: The 2'-OH can H-bond with water or intramolecular acceptors, allowing the ribose to toggle.
- 2'-O-Me-ATP: The bulky methyl group creates a steric clash in the South conformation, forcing the ribose into the North (C3'-endo) pucker. This pre-organizes the nucleotide for A-form helix formation, increasing the thermodynamic stability of resulting RNA duplexes.

Experimental Protocol: NMR Structural Characterization

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This protocol is designed to be self-validating. The use of EDTA is critical to remove paramagnetic metal ions (like

or

) that cause line broadening and obscure multiplet structures essential for

-coupling analysis.

Phase 1: Sample Preparation[1]

Reagents:

- 2'-O-Me-ATP (Lyophilized, >98% purity)
- (99.96% D)
- Phosphate Buffer (50 mM, pH 6.5) or unbuffered if self-buffering is sufficient.
- (1 mM)
- Internal Standard: DSS (4,4-dimethyl-4-silapentane-1-sulfonic acid) or TSP.

Step-by-Step Workflow:

- Dissolution: Dissolve 2-5 mg of 2'-O-Me-ATP in 600

  of

  .

  - Note:

    is preferred over

    mix for sugar analysis to eliminate the water signal overlap near the H1'/H2' region.
- Metal Scavenging: Add

  to a final concentration of 0.1 mM.

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- Causality: Triphosphates avidly chelate trace metals. Even ppb levels of paramagnetic impurities will broaden

  and

  signals, making

  -coupling measurement impossible.

- pH Adjustment: Adjust pH (pD) to ~6.5 using

  or

  .

  - Integrity Check: Avoid pH > 7.5 to prevent hydrolysis of the triphosphate chain.

- Filtration: Filter through a 0.22

  spin filter into a 5mm NMR tube to remove particulates that ruin magnetic field homogeneity (shimming).

Phase 2: Acquisition Strategy (600 MHz+)

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Experiment	Purpose	Critical Parameter
1D	Quantitative integration & purity check.	Relax. delay ( ) > 5s for integration.
1D	Verify triphosphate integrity (peaks).	Decoupled to sharpen signals.
2D DQF-COSY	Extract scalar couplings ( ) for pucker analysis.	High resolution in F2 dimension.
2D HSQC	Assign sugar carbons (C1' to C5').	Multiplicity editing (CH/CH3 up, CH2 down).
2D NOESY	Determine Glycosidic Bond Angle (Syn vs Anti).	Mixing time ( ) 250-500 ms.

Data Analysis & Interpretation

A. Determining Sugar Pucker (The Metric)

The conformation is calculated using the Karplus equation relationship for the vicinal coupling between H1' and H2'.

- Equation: % North (C3'-endo)

  (Simplified approximation for nucleotides).

- Analysis:
  - Measure

    from the DQF-COSY or high-res 1D spectrum.
  - 2'-O-Me-ATP Result: Expect

    Hz. This indicates >80% C3'-endo population.

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- ATP Result: Expect

  Hz. This indicates a ~50/50 dynamic equilibrium.

B. Glycosidic Bond Orientation (Syn vs Anti)

The orientation of the base relative to the sugar (Anti is biologically active for Watson-Crick pairing).[1]

- NOESY Cross-peaks:
  - Anti: Strong NOE between H8 (base) and H2'/H3' (sugar). Weak NOE to H1'.
  - Syn: Strong NOE between H8 and H1'.
- Observation: 2'-O-Me-ATP predominantly adopts the Anti conformation, consistent with its role in forming stable helical structures.

C. 2'-O-Methyl Verification

- Look for a sharp singlet in the

  spectrum around 3.4 - 3.5 ppm.
- Confirm with HSQC: The methyl carbon typically appears around 58-60 ppm.

Visualizations

Diagram 1: Analytical Workflow

This flow illustrates the sequence of operations required to validate the structure, ensuring data integrity from prep to processing.

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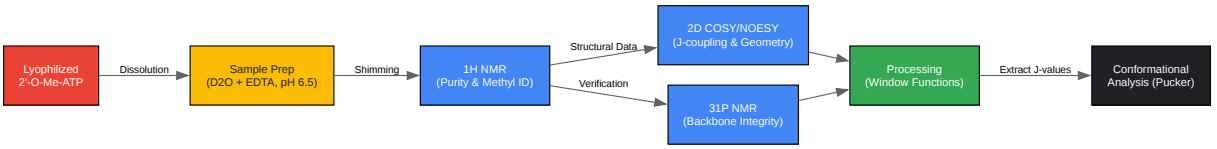

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Caption: Step-by-step NMR workflow ensuring sample integrity (EDTA/pH) before structural acquisition.

Diagram 2: Structural Logic of 2'-O-Methylation

This diagram explains the causality: how the chemical modification leads to the physical property (stability).

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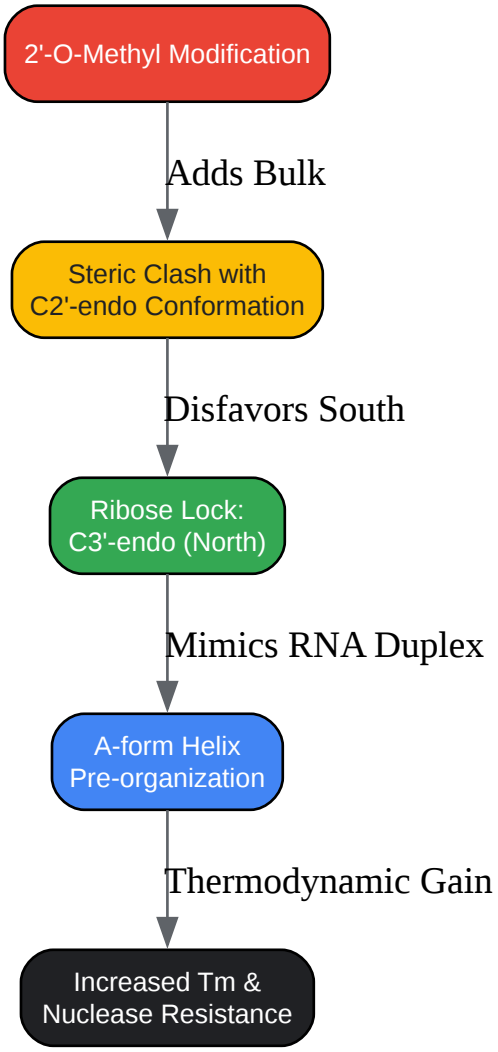

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Caption: Mechanistic pathway showing how 2'-O-methylation enforces the C3'-endo pucker to enhance stability.

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